

3-(Aminomethyl)benzoic Acid Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-(Aminomethyl)benzoic acid
hydrochloride

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An In-depth Examination of a Versatile Research Chemical in Drug Discovery and Development

Abstract

3-(Aminomethyl)benzoic acid hydrochloride is a versatile research chemical that serves as a crucial building block and intermediate in the synthesis of a wide array of biologically active compounds. Its structural motif is found in molecules targeting various enzymes and receptors, making it a compound of significant interest in pharmaceutical and medicinal chemistry research. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and established and potential research applications, with a focus on its role as an enzyme inhibitor and its potential anti-inflammatory properties. Detailed experimental protocols and quantitative data are presented to assist researchers in its effective utilization.

Chemical and Physical Properties

3-(Aminomethyl)benzoic acid hydrochloride is a white to off-white solid that is slightly soluble in water.[1][2] The hydrochloride salt form enhances the stability and solubility of the parent compound, 3-(aminomethyl)benzoic acid, making it more amenable for use in various experimental settings.[3]

Property	Value	Reference
CAS Number	876-03-9	[4]
Molecular Formula	C ₈ H ₁₀ ClNO ₂	[4][5]
Molecular Weight	187.62 g/mol	[4][5]
Melting Point	242-244 °C	[1]
Appearance	White to off-white solid	[1]
Solubility	Slightly soluble in water	[1][2]
Storage Temperature	2-8°C	[3]
IUPAC Name	3-(aminomethyl)benzoic acid;hydrochloride	[5]

Synthesis

The synthesis of 3-(aminomethyl)benzoic acid, the parent compound of the hydrochloride salt, can be achieved through various routes. A common method involves the ammonolysis of a precursor such as 3-(chloromethyl)benzoic acid. The hydrochloride salt is then readily prepared by treating the free base with hydrochloric acid.

Example Synthetic Protocol: Ammonolysis of 3-(Chloromethyl)benzoic Acid

This protocol is adapted from a patented method for the synthesis of aminomethylbenzoic acid. [2]

Step 1: Ammonolysis of 3-(Chloromethyl)benzoic Acid

- In a suitable reaction vessel, suspend 3-(chloromethyl)benzoic acid in an aqueous ammonia solution.
- The reaction mixture is stirred at a controlled temperature, for example, between 15-25°C.

- The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Upon completion, the reaction mixture is worked up to isolate the 3-(aminomethyl)benzoic acid. This may involve pH adjustment to precipitate the product, followed by filtration and washing.

Step 2: Formation of the Hydrochloride Salt

- Dissolve the crude 3-(aminomethyl)benzoic acid in a suitable solvent, such as methanol.
- Add a stoichiometric amount of hydrochloric acid (e.g., concentrated HCl or HCl in a solvent like isopropanol) to the solution.
- The hydrochloride salt will precipitate out of the solution.
- The precipitate is collected by filtration, washed with a cold solvent (e.g., ether), and dried under vacuum to yield **3-(aminomethyl)benzoic acid hydrochloride**.



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Caption: Synthetic workflow for **3-(Aminomethyl)benzoic acid hydrochloride**.

Research Applications

3-(Aminomethyl)benzoic acid hydrochloride serves as a valuable scaffold in the development of various therapeutic agents. Its derivatives have been explored for a range of biological activities.

Enzyme Inhibition

The aminomethylbenzoic acid moiety is a key structural feature in the design of enzyme inhibitors. Derivatives have shown inhibitory activity against several classes of enzymes.

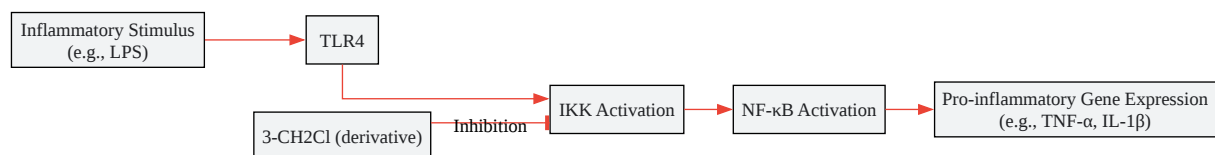
Table 2: Enzyme Inhibitory Activity of 3-(Aminomethyl)benzoic Acid Derivatives

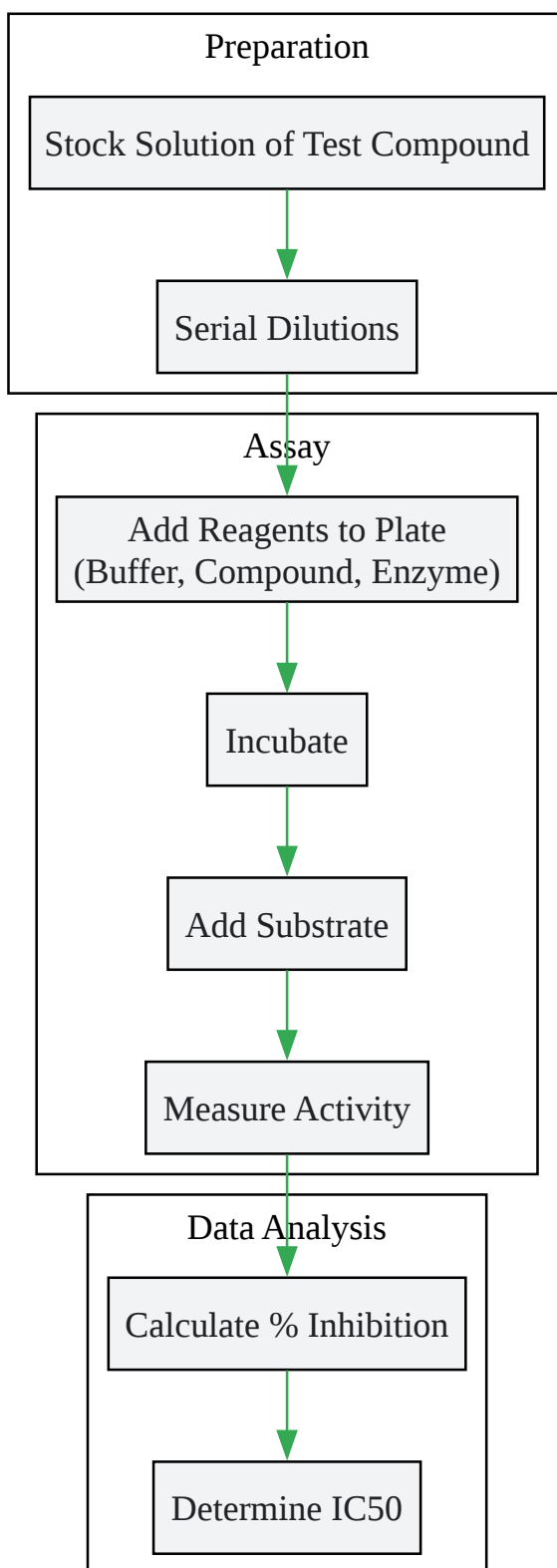
Derivative Class	Target Enzyme	IC ₅₀ / K _i	Reference
Aminobenzoic acid derivatives	Acetylcholinesterase	IC ₅₀ = 1.66 ± 0.03 μM (for compound 5b)	
Aminobenzoic acid derivatives	Butyrylcholinesterase	IC ₅₀ = 2.67 ± 0.05 μM (for compound 2c)	
Benzylamine and benzamidine derivatives	Trypsin, Plasmin, Thrombin	Competitive inhibitors	[6]

It is important to note that the data above is for derivatives and illustrates the potential of the 3-(aminomethyl)benzoic acid scaffold. Researchers can use the hydrochloride salt as a starting material to synthesize novel derivatives for screening against various enzyme targets.

Anti-Inflammatory Research

Derivatives of benzoic acid have been investigated for their anti-inflammatory properties. While direct studies on **3-(aminomethyl)benzoic acid hydrochloride** are limited, related compounds have been shown to modulate inflammatory pathways. For instance, a derivative of salicylic acid, 2-((3-(chloromethyl)benzoyl)oxy)benzoic acid, has been shown to inhibit the NF-κB signaling pathway, a key regulator of inflammation.[7] This suggests that the 3-(aminomethyl)benzoic acid backbone could be a useful starting point for developing novel anti-inflammatory agents.





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